

2-Chloro-4-ethoxy-5-nitropyridine CAS 2089301-54-0 properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-4-ethoxy-5-nitropyridine

Cat. No.: B13020246

[Get Quote](#)

Technical Whitepaper: 2-Chloro-4-ethoxy-5-nitropyridine

A Strategic Scaffold for Heterocyclic Drug Discovery Executive Summary

2-Chloro-4-ethoxy-5-nitropyridine (CAS 2089301-54-0) is a highly functionalized pyridine derivative serving as a critical "linchpin" intermediate in the synthesis of bioactive small molecules.^{[1][2][3]} Its structural utility lies in its orthogonal reactivity profile: it possesses an electrophilic handle at C2 (chlorine), a nucleophile-modulating ether at C4, and a reducible nitrogen source at C5 (nitro group).

This guide details the physicochemical properties, regioselective synthesis, and downstream applications of this compound, specifically addressing the challenges of maintaining regiocontrol during its generation and the chemoselectivity required during its functionalization.

Part 1: Chemical Profile & Properties^{[7][8]}

The compound is characterized by the interplay between the electron-withdrawing nitro group and the electron-donating ethoxy group, which fine-tunes the electrophilicity of the pyridine ring.

Property	Data
CAS Number	2089301-54-0
IUPAC Name	2-Chloro-4-ethoxy-5-nitropyridine
Molecular Formula	C ₇ H ₇ ClN ₂ O ₃
Molecular Weight	202.60 g/mol
Appearance	Pale yellow to yellow solid (Typical of nitropyridines)
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate; Low solubility in water
Key Functional Groups	[1][2][3][4][5][6][7][8] • C2-Cl: Site for Pd-catalyzed coupling or SnAr • C4-OEt: Electronic modulator • C5-NO ₂ : Precursor to aniline (amine)

Part 2: Regioselective Synthesis

The Core Challenge: The primary route to CAS 2089301-54-0 involves the nucleophilic aromatic substitution (SnAr) of 2,4-dichloro-5-nitropyridine.[9] The challenge is preventing bis-substitution or substitution at the wrong position (C2).

Mechanistic Insight: In 2,4-dichloro-5-nitropyridine, the C4 position is significantly more reactive than C2 toward nucleophiles. This is due to the Meisenheimer complex stabilization:

- **C4 Attack:** The negative charge is delocalized onto the ortho-nitro group, which is a powerful electron-withdrawing group (EWG).
- **C2 Attack:** While activated by the ring nitrogen, it lacks the immediate ortho-nitro stabilization found at C4.

Therefore, by controlling stoichiometry and temperature, one can exclusively isolate the 4-ethoxy derivative.

Validated Experimental Protocol

Objective: Synthesis of **2-Chloro-4-ethoxy-5-nitropyridine** from 2,4-dichloro-5-nitropyridine.

Reagents:

- Substrate: 2,4-Dichloro-5-nitropyridine (1.0 eq)[8]
- Nucleophile: Ethanol (as solvent and reagent)
- Base: Triethylamine (1.1 eq) or Potassium Carbonate (1.2 eq)
- Solvent: Anhydrous THF or MeCN (if not using neat EtOH)

Step-by-Step Methodology:

- Preparation: Dissolve 2,4-dichloro-5-nitropyridine in anhydrous THF (0.5 M concentration). Cool the solution to 0°C in an ice bath. Rationale: Lower temperature enhances the kinetic selectivity for the C4 position.
- Addition: Add the base (e.g., Et₃N) followed by the slow, dropwise addition of Ethanol (1.05 eq) diluted in THF. Note: If using ethoxide salts like NaOEt, strict stoichiometric control (0.95-1.0 eq) is vital to prevent over-reaction.
- Reaction: Stir at 0°C for 60 minutes, then allow to warm to room temperature over 2 hours.
- Monitoring: Check via TLC (Hexane/EtOAc 3:1). The starting material (R_f ~0.8) should disappear, yielding a slightly more polar product (R_f ~0.6).
- Workup: Evaporate volatiles. Resuspend residue in EtOAc and wash with water (x2) and brine.[8] Dry over Na₂SO₄. [9][7][8][10]
- Purification: Recrystallization from Ethanol/Heptane or flash chromatography (SiO₂).

Part 3: Reactivity & Downstream Logic

Once synthesized, CAS 2089301-54-0 acts as a branch point. The following diagram illustrates the logical flow of derivatization, highlighting the necessary chemoselectivity (e.g., reducing the nitro group without removing the chlorine).

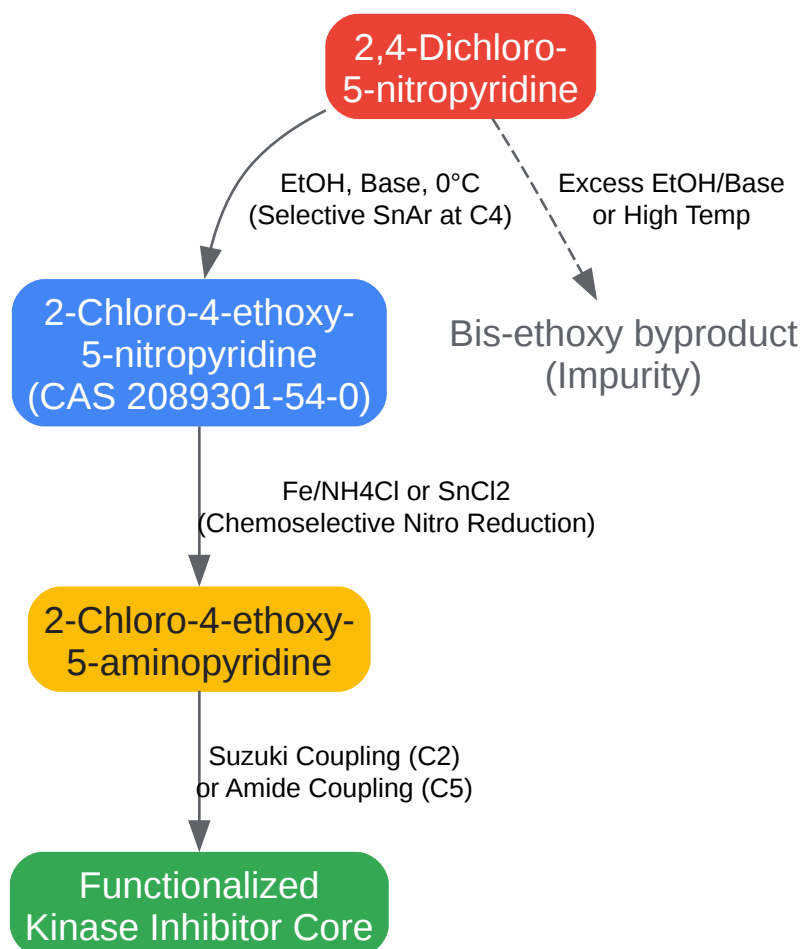


Figure 1: Synthesis and Derivatization Logic of CAS 2089301-54-0

[Click to download full resolution via product page](#)

Figure 1: The synthesis pathway prioritizes C4-substitution followed by chemoselective reduction to preserve the C2-chloro handle.

Critical Reaction: Chemoselective Reduction

A common pitfall is using H₂/Pd-C to reduce the nitro group. This often leads to hydrodehalogenation (loss of the C2-chlorine).

- **Correct Protocol:** Use Iron powder (Fe) in Ammonium Chloride/Ethanol/Water or Stannous Chloride (SnCl_2) in HCl. These conditions reduce the nitro group to an amine while leaving the aryl chloride intact for future cross-coupling reactions.

Part 4: Applications in Drug Discovery

This scaffold is particularly relevant in the design of Kinase Inhibitors and GPCR modulators.

- **Bicyclic Construction:** The resulting 2-chloro-4-ethoxy-5-aminopyridine is a precursor to Imidazo[4,5-c]pyridines. By reacting the C5-amine and C4-ethoxy (via displacement or cyclization sequences), researchers can build fused ring systems common in oncology drugs.
- **Solubility Enhancement:** The ethoxy group breaks the planarity and symmetry slightly compared to a methoxy or hydrogen, potentially improving the solubility profile and metabolic stability (avoiding rapid O-demethylation).
- **SAR Probing:** In Structure-Activity Relationship (SAR) studies, the ethoxy group serves as a probe for the size of the hydrophobic pocket in the target protein.

Part 5: Safety & Handling (MSDS Summary)

- **Hazard Classification:** Irritant (Skin/Eye/Respiratory).[\[11\]](#)
- **Signal Word:** Warning.
- **H-Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[3\]](#)
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. The compound is stable but should be protected from moisture to prevent hydrolysis of the ethoxy group or the chloride.

References

- BenchChem. (2025).[\[9\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#) Application Notes: Mechanism and Synthetic Utility of Nucleophilic Substitution Reactions on 2,4-Dichloro-5-nitropyridine. Retrieved from

- Fisher Scientific. (2025). Safety Data Sheet: 2-Chloro-5-nitropyridine derivatives. Retrieved from
- Royal Society of Chemistry. (2013).[10] Supplementary Information: Synthetic routes to substituted nitropyridines. Med. Chem. Commun. Retrieved from
- Google Patents. (2011). CN102040554A - Method for preparing 2-chloro-5-nitropyridine and derivatives.[5] Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 179056-94-1|2-Chloro-4-methoxy-6-methyl-3-nitropyridine|BLD Pharm [bldpharm.com]
- 2. namiki-s.co.jp [namiki-s.co.jp]
- 3. jubilantingrevia.com [jubilantingrevia.com]
- 4. guidechem.com [guidechem.com]
- 5. CN102040554A - Method for preparing 2-chloro-5-nitropyridine - Google Patents [patents.google.com]
- 6. Synthesis of 2-chloro-5-nitropyridine and 4-amino-2-chloropyridine - Dissertation [m.dissertationtopic.net]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. rsc.org [rsc.org]
- 11. fishersci.com [fishersci.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [2-Chloro-4-ethoxy-5-nitropyridine CAS 2089301-54-0 properties]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b13020246/docs#2-chloro-4-ethoxy-5-nitropyridine-cas-2089301-54-0-properties\]](https://www.benchchem.com/product/b13020246/docs#2-chloro-4-ethoxy-5-nitropyridine-cas-2089301-54-0-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)